

5-Methylurapidil stability and storage conditions

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Compound of Interest

Compound Name: 5-Methylurapidil

Cat. No.: B1664665

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5-Methylurapidil Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **5-Methylurapidil**.

Frequently Asked Questions (FAQs)

Q1: How should I store **5-Methylurapidil** upon receipt?

For optimal stability, it is recommended to store **5-Methylurapidil** as a solid powder in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable. For long-term storage (months to years), it is best to store the compound at -20°C.^[1]

Q2: What are the recommended storage conditions for **5-Methylurapidil** solutions?

Once dissolved, **5-Methylurapidil** solutions should be stored at -80°C.^[2] For stock solutions, short-term storage (days to weeks) at 0 - 4°C is acceptable, while long-term storage (months) should be at -20°C.^[1] Always ensure the container is tightly sealed to prevent solvent evaporation and contamination.

Q3: How long is **5-Methylurapidil** stable?

When stored correctly as a solid, **5-Methylurapidil** has a shelf life of over two years.^[1] One supplier suggests a stability of at least one year.^[3] The compound is also stable for several weeks at ambient temperature during standard shipping.

Q4: What solvents can I use to dissolve **5-Methylurapidil**?

5-Methylurapidil is soluble in Dimethyl Sulfoxide (DMSO), 0.1 N HCl (at 3.8 mg/mL), and water (at 0.4 mg/mL).

Q5: Are there any known incompatibilities for **5-Methylurapidil**?

Yes, **5-Methylurapidil** is incompatible with strong acids and alkalis, as well as strong oxidizing and reducing agents. Contact with these substances should be avoided to prevent degradation.

Q6: My **5-Methylurapidil** solution appears to have precipitated. What should I do?

Precipitation can occur if the solution has been stored at a low temperature or if the solvent has evaporated. Gently warm the solution to room temperature and vortex to try and redissolve the precipitate. If it does not redissolve, it may be necessary to prepare a fresh solution.

Q7: What are the signs of degradation?

Visual signs of degradation can include a change in color or the appearance of particulate matter in the solution. If you suspect degradation, it is recommended to use a fresh stock of the compound for your experiments. A study on the related compound urapidil noted the observation of degradation products under stress tests.

Data Presentation

Table 1: Recommended Storage Conditions

Form	Short-Term (days to weeks)	Long-Term (months to years)
Solid Powder	0 - 4°C	-20°C
In Solvent	0 - 4°C (Stock Solution)	-20°C (Stock Solution), -80°C

Table 2: Solubility

Solvent	Concentration
0.1 N HCl	3.8 mg/mL
Water	0.4 mg/mL
DMSO	Soluble

Table 3: Stability Overview

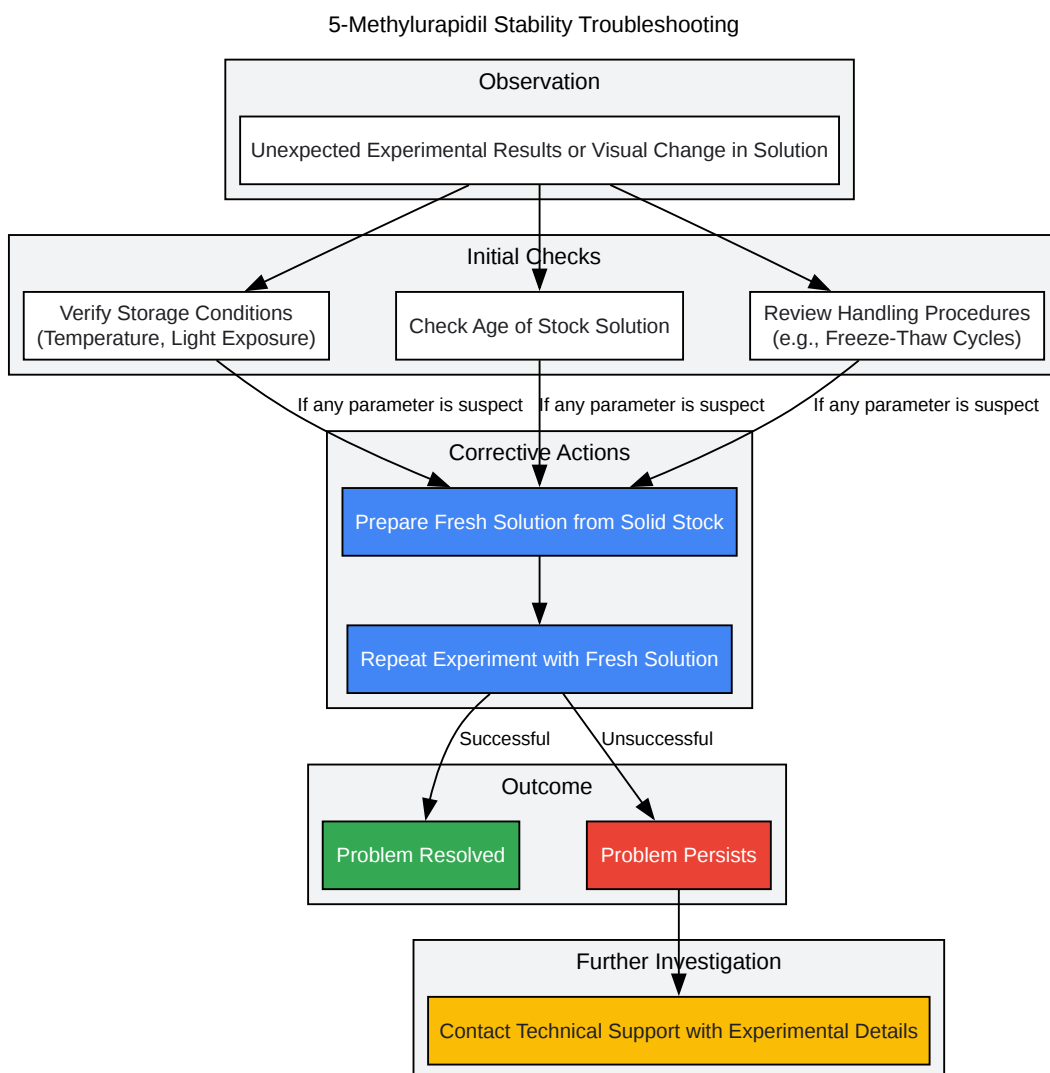
Condition	Duration
Proper Storage (Solid)	> 2 years
Ambient Shipping	Several weeks

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Pre-weighing Preparation:** Allow the vial of **5-Methylurapidil** solid to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- **Weighing:** Accurately weigh the desired amount of **5-Methylurapidil** powder (Molecular Weight: 401.51 g/mol) in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.015 mg.
- **Dissolution:** Add the appropriate volume of high-purity DMSO to the solid. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming (to no more than 37°C) can be used if necessary to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use. For immediate or short-term use, store at 4°C.

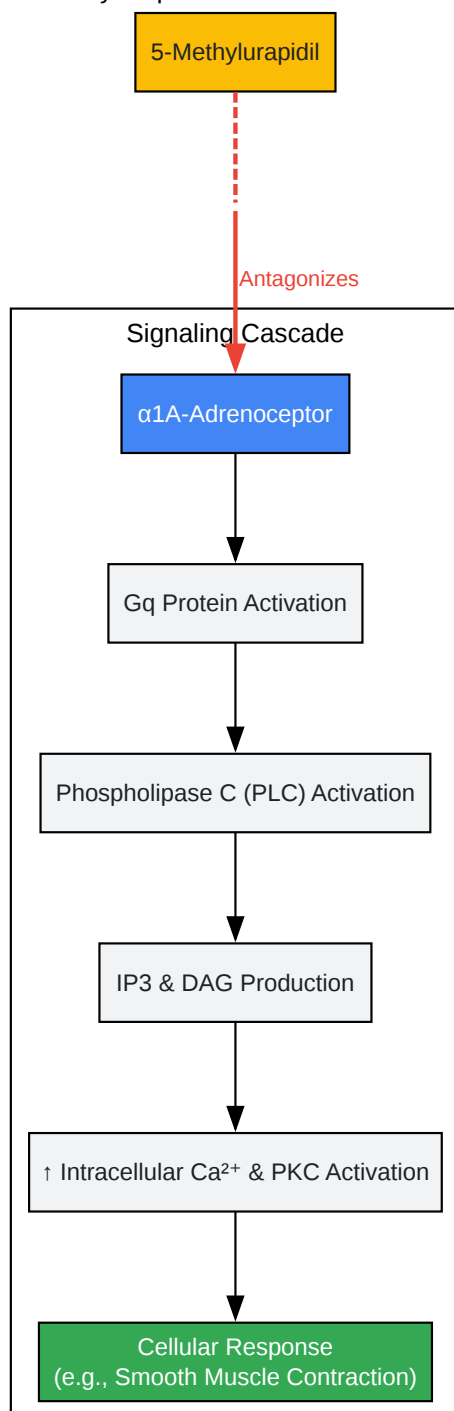
Mandatory Visualizations



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Caption: Troubleshooting workflow for addressing potential **5-Methylurapidil** stability issues.

5-Methylurapidil Mechanism of Action



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Caption: Simplified signaling pathway showing **5-Methylurapidil** as an α 1A-adrenoceptor antagonist.

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References

- 1. medkoo.com [medkoo.com]
- 2. 5-Methylurapidil|MSDS [dcchemicals.com]
- 3. schd-shimadzu.com [schd-shimadzu.com]
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